Synthesis of 2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone

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Compound of Interest

Compound Name:	*2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone*
CAS No.:	*62919-60-2*
Cat. No.:	*B3055057*

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An In-depth Technical Guide to the Synthesis of **2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone**

This document provides a comprehensive technical overview for the synthesis of **2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone**, a valuable chemical intermediate. The primary synthetic route detailed herein is the Friedel-Crafts acylation, a cornerstone of electrophilic aromatic substitution in organic chemistry. This guide is intended for researchers, scientists, and drug development professionals, offering insights into the reaction mechanism, a detailed experimental protocol, safety considerations, and methods for product characterization.

Introduction and Significance

2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone belongs to the family of α-chloroacetophenones. These compounds are highly versatile intermediates in organic synthesis, serving as precursors for a wide array of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.[1][2] The presence of the reactive α-chloro ketone moiety allows for various subsequent transformations, such as nucleophilic

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substitution or the formation of heterocyclic rings. The 2,4,5-trimethylphenyl substitution pattern provides a specific structural backbone that can be crucial for the biological activity or material properties of the final product.

The most direct and widely employed method for synthesizing aryl ketones of this nature is the Friedel-Crafts acylation.[3] This reaction involves the acylation of an aromatic ring, in this case, 1,2,4-trimethylbenzene (pseudocumene), with an acylating agent, chloroacetyl chloride, in the presence of a Lewis acid catalyst.[4]

The Underlying Chemistry: Reaction Mechanism

The synthesis proceeds via an electrophilic aromatic substitution mechanism, which can be dissected into three primary steps. The Lewis acid catalyst, typically anhydrous aluminum chloride ($AlCl_3$), is essential for generating a potent electrophile.

Step 1: Formation of the Acylium Ion Electrophile The Lewis acid catalyst activates the chloroacetyl chloride by coordinating with the chlorine atom of the acid chloride. This coordination polarizes the carbon-chlorine bond, leading to the formation of a highly reactive and resonance-stabilized acylium ion.[3][5] This species is a powerful electrophile, capable of reacting with the electron-rich aromatic ring.

Step 2: Nucleophilic Attack by the Aromatic Ring The π-electron system of the 1,2,4-trimethylbenzene ring acts as a nucleophile, attacking the electrophilic carbon of the acylium ion. This attack temporarily disrupts the aromaticity of the ring, forming a resonance-stabilized carbocation intermediate known as a sigma complex or arenium ion.[3][5] The three methyl groups on the benzene ring are activating and direct the incoming electrophile to specific positions. The substitution occurs at the 6-position, which is sterically accessible and electronically activated by the flanking methyl groups.

Step 3: Deprotonation and Restoration of Aromaticity A weak base, typically the $AlCl_4^-$ complex formed in the first step, removes a proton from the sp^3-hybridized carbon of the sigma complex.[5] This deprotonation step restores the aromaticity of the ring, yielding the final product, **2-Chloro-1-(2,4,5-trimethyl-phenyl)-ethanone**, and regenerating the $AlCl_3$ catalyst. However, it's crucial to note that the ketone product itself is a Lewis base and forms a stable complex with $AlCl_3$. This complexation necessitates the use of more than a stoichiometric amount of the catalyst.[6]

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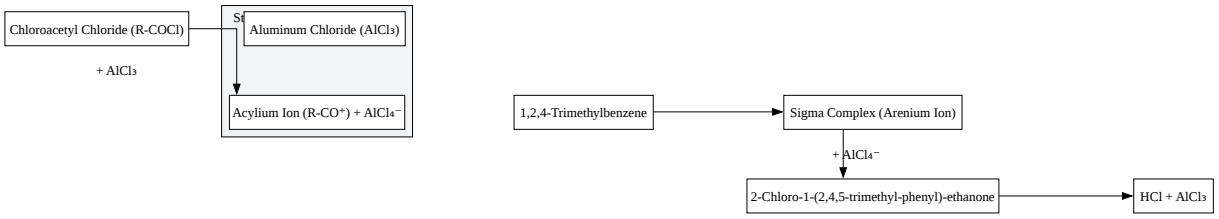

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Caption: Friedel-Crafts Acylation Mechanism Workflow.

Detailed Experimental Protocol

This protocol outlines a standard laboratory procedure for the synthesis. Causality: The use of anhydrous reagents and an inert atmosphere is critical because the Lewis acid catalyst, $AlCl_3$, reacts vigorously with water, which would deactivate it and halt the reaction.[6] The reaction is performed at a low temperature initially to control the exothermic reaction between the catalyst and the acyl chloride and to improve regioselectivity.[6]

Materials and Reagents

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Reagent	Formula	MW (g/mol)	Amount	Moles	Equivalents
1,2,4-Trimethylbenzene	C_9H_{12}	120.19	12.02 g	0.10	1.0
Chloroacetyl Chloride	$C_2H_2Cl_2O$	112.94	12.42 g	0.11	1.1
Aluminum Chloride	$AlCl_3$	133.34	15.34 g	0.115	1.15
Dichloromethane (DCM)	CH_2Cl_2	84.93	~200 mL	-	-
Hydrochloric Acid (conc.)	HCl	36.46	~30 mL	-	-
Sat. Sodium Bicarbonate	$NaHCO_3$	-	~100 mL	-	-
Brine (Sat. NaCl)	NaCl	-	~100 mL	-	-
Anhydrous $MgSO_4$/Na_2SO_4	-	-	q.s.	-	-

Apparatus Setup

- A 500 mL three-necked, round-bottom flask, oven-dried before use.
- A magnetic stirrer and stir bar.
- A 100 mL pressure-equalizing dropping funnel.
- A reflux condenser fitted with a gas outlet connected to a drying tube (e.g., filled with $CaCl_2$) or a nitrogen/argon inlet.
- An ice-water bath.

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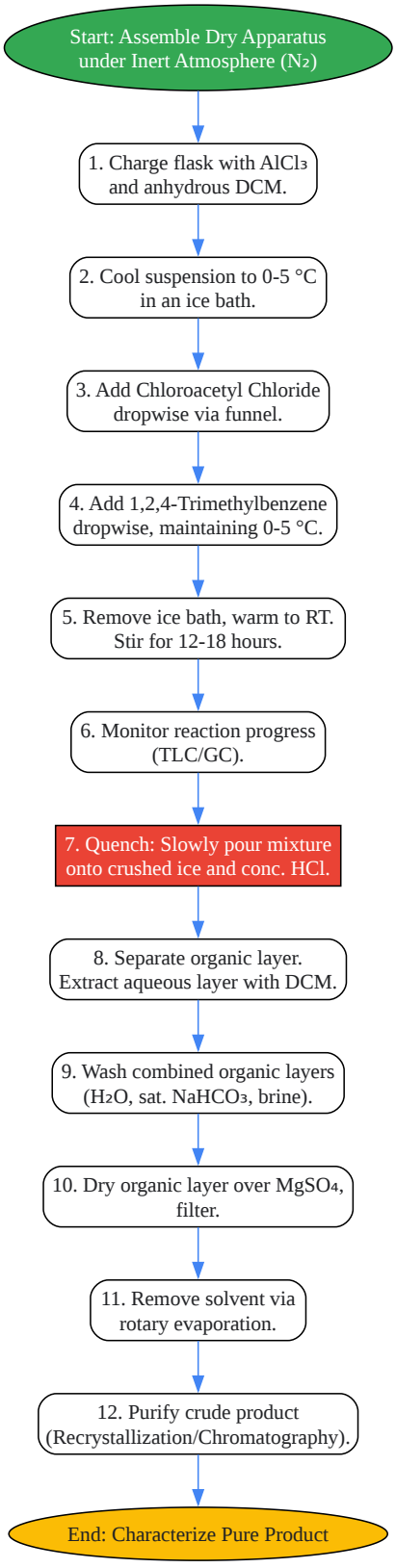
Step-by-Step Procedure



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